

Physical and chemical characteristics of (1R,3R)-3-aminocyclohexanol hydrochloride

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Compound of Interest

Compound Name: (1R,3R)-3-aminocyclohexanol
hydrochloride

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An In-Depth Technical Guide to **(1R,3R)-3-Aminocyclohexanol Hydrochloride**: Properties, Analysis, and Applications

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Abstract: **(1R,3R)-3-Aminocyclohexanol hydrochloride** is a pivotal chiral building block in modern medicinal chemistry and pharmaceutical development. Its rigid cyclohexane scaffold, combined with the specific trans stereochemical arrangement of its amino and hydroxyl functionalities, offers a unique platform for synthesizing complex, biologically active molecules. This guide provides a comprehensive overview of the core physical and chemical characteristics of **(1R,3R)-3-aminocyclohexanol hydrochloride**, outlines robust analytical methodologies for its characterization, and explores its applications in drug discovery. The content herein is curated for researchers, chemists, and professionals in the field of drug development, offering both foundational knowledge and practical insights.

Core Chemical Identity and Structural Properties

(1R,3R)-3-Aminocyclohexanol hydrochloride is the hydrochloride salt of a specific stereoisomer of 3-aminocyclohexanol. The "(1R,3R)" designation defines the absolute configuration at the two chiral centers, C1 (bearing the hydroxyl group) and C3 (bearing the amino group). This specific stereochemistry results in a trans relationship between the two functional groups, which dictates their spatial orientation and subsequent reactivity. In its most

stable chair conformation, both the hydroxyl and amino groups occupy equatorial positions, minimizing steric hindrance.

The hydrochloride salt form enhances the compound's stability and improves its solubility in polar solvents, making it more amenable to handling and use in various reaction conditions.^[1]

Property	Value	Source(s)
IUPAC Name	(1R,3R)-3-aminocyclohexan-1-ol hydrochloride	[2]
Synonyms	trans-3-Aminocyclohexanol hydrochloride	[3][4]
CAS Number	1817645-57-0	[2][5][6]
Molecular Formula	C ₆ H ₁₄ ClNO	[5][6]
Molecular Weight	151.63 g/mol	[5][6]
SMILES	O[C@H]1C--INVALID-LINK--N.[H]Cl	[5]

Physicochemical Characteristics

The physical properties of **(1R,3R)-3-aminocyclohexanol hydrochloride** are critical for its storage, handling, and application in synthesis.

Property	Description	Source(s)
Appearance	Typically an off-white to pale brown solid or powder.	[7]
Solubility	Enhanced solubility in polar solvents due to the hydrochloride salt.[1] Soluble in water and methanol.[7]	[1][7]
Melting Point	Specific data for this isomer is not consistently reported; however, related trans-aminocyclohexanol hydrochlorides melt in the range of 168-227°C, suggesting similar thermal behavior.[1]	[1]
Storage	Should be stored in a well-ventilated, dry place under an inert atmosphere, often at refrigerated temperatures (2-8°C or 4°C).[4][5][6][8]	[4][5][6][8]

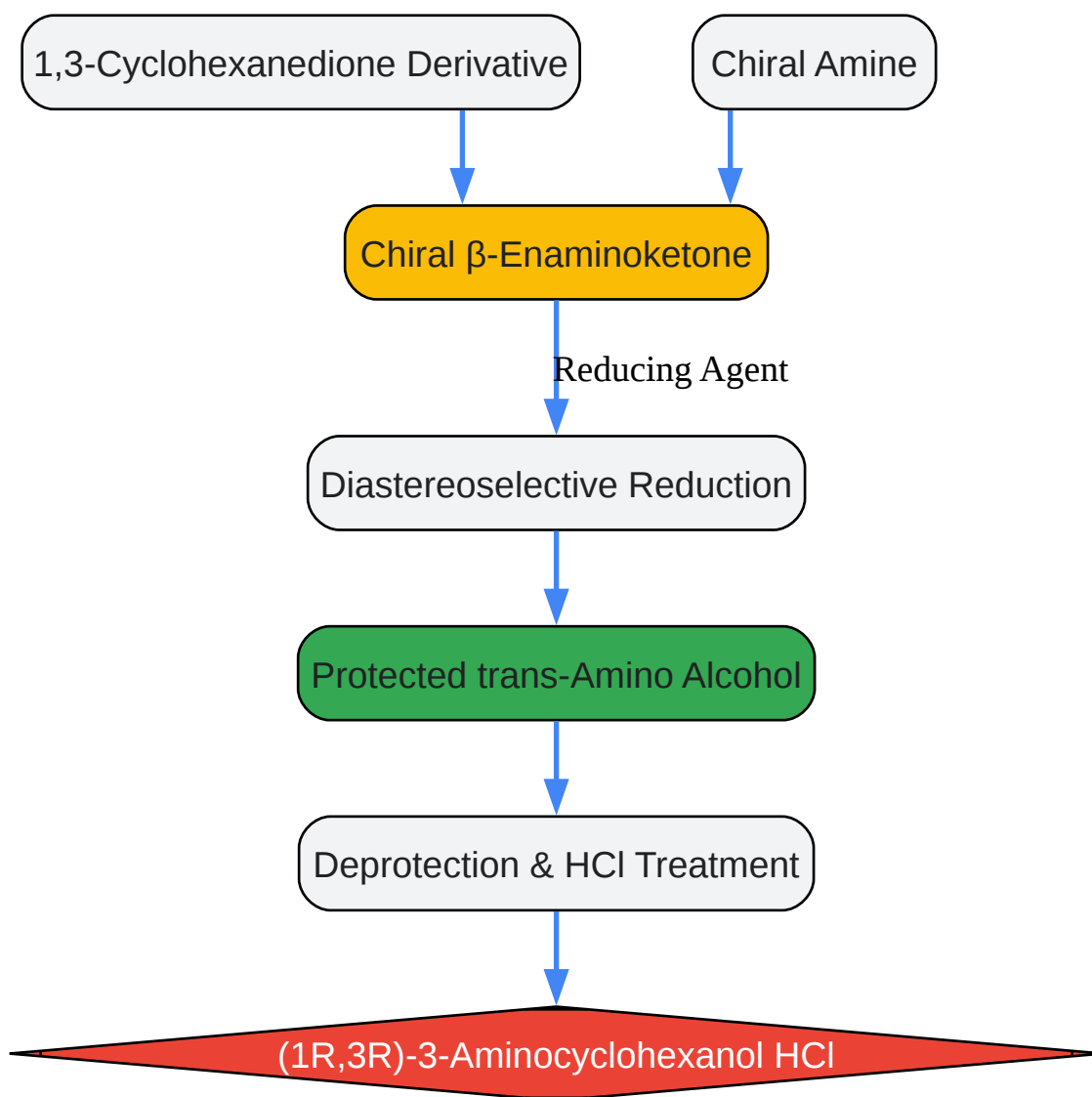
Synthesis and Stereochemical Control

The synthesis of specific stereoisomers like (1R,3R)-3-aminocyclohexanol is a non-trivial challenge that underscores the importance of stereoselective synthesis in modern organic chemistry. One established method involves the diastereoselective reduction of β -enaminoketones.[9] This approach allows for the controlled formation of the desired stereocenters.

A generalized workflow for such a synthesis is as follows:

- **Enaminoketone Formation:** A 1,3-cyclohexanedione derivative is condensed with a chiral amine (e.g., (S)- α -methylbenzylamine) to form a chiral β -enaminoketone.[9]

- Diastereoselective Reduction: The enaminoketone is then reduced. The choice of reducing agent and reaction conditions is critical for controlling the stereochemical outcome, yielding the desired diastereomer of the amino alcohol.[9]
- Deprotection & Salt Formation: Subsequent removal of the chiral auxiliary and treatment with hydrochloric acid yields the target **(1R,3R)-3-aminocyclohexanol hydrochloride**.

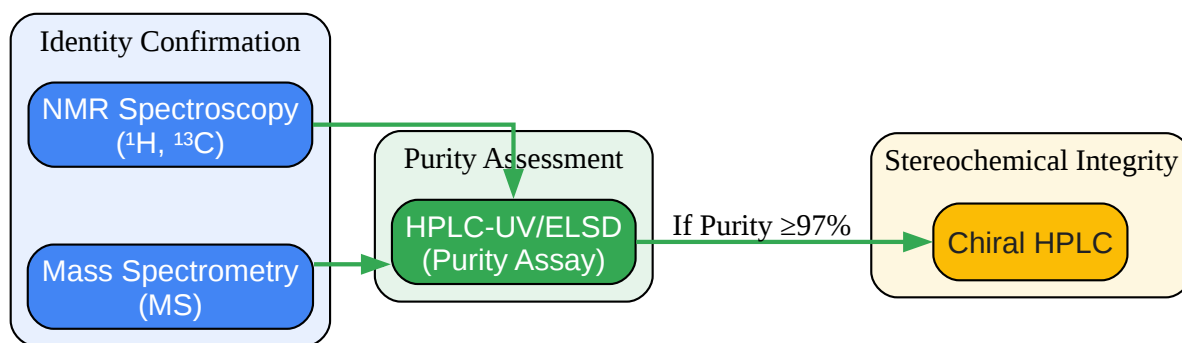


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Caption: Generalized synthetic workflow for (1R,3R)-3-aminocyclohexanol HCl.

Analytical Characterization Workflow

Ensuring the identity, purity, and stereochemical integrity of **(1R,3R)-3-aminocyclohexanol hydrochloride** is paramount. A multi-step analytical workflow is typically employed.



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Caption: Standard analytical workflow for compound characterization.

Protocol: Purity Determination by HPLC

This protocol provides a general method for assessing the purity of **(1R,3R)-3-aminocyclohexanol hydrochloride**. Due to the lack of a strong UV chromophore, derivatization or the use of a universal detector like an Evaporative Light Scattering Detector (ELSD) is often necessary.

Objective: To determine the chemical purity of the sample by High-Performance Liquid Chromatography (HPLC).

Materials:

- **(1R,3R)-3-aminocyclohexanol hydrochloride** sample
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)

- HPLC system with UV or ELSD detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in Water
 - Mobile Phase B: 0.1% TFA in Acetonitrile
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the sample.
 - Dissolve in 10 mL of Mobile Phase A to create a 1 mg/mL stock solution.
- HPLC Conditions:
 - Column: C18 reverse-phase
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 30°C
 - Detector: UV at 210 nm (for end-absorption) or ELSD
 - Gradient Program:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: 95% B
 - 18-18.1 min: 95% to 5% B

- 18.1-25 min: 5% B (re-equilibration)
- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the area percentage of the main peak relative to the total area of all peaks to determine the purity.

Trustworthiness Note: This protocol's validity relies on proper system suitability tests (e.g., injection precision, resolution) and method validation to ensure accuracy and reproducibility.

Applications in Drug Discovery

(1R,3R)-3-Aminocyclohexanol hydrochloride is not a therapeutic agent itself but a crucial chiral intermediate. Its rigid structure and defined stereochemistry are exploited to confer specific three-dimensional conformations to target molecules, which is critical for selective binding to biological targets like enzymes or receptors.

- **Scaffold for Bioactive Molecules:** It serves as a foundational piece in the synthesis of novel pharmaceutical compounds. Its bifunctional nature (amino and hydroxyl groups) allows for diverse chemical modifications.
- **Analgesics and Anti-inflammatory Agents:** The aminocyclohexanol motif is found in various compounds investigated for analgesic and anti-inflammatory properties.[\[10\]](#)
- **TRPV1 Antagonists:** It has been used as a reactant in the preparation of isoxazole carboxamide compounds, which are potent and orally active antagonists of the TRPV1 (Transient Receptor Potential Vanilloid 1) channel, a target for pain relief.[\[7\]](#)
- **Asymmetric Synthesis:** The compound can act as a chiral auxiliary, guiding the stereochemical course of a reaction to produce a single desired enantiomer of a more complex molecule.[\[10\]](#)

Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure laboratory safety.

Hazard Identification:

- Causes skin irritation (H315).[\[11\]](#)[\[12\]](#)
- Causes serious eye irritation (H319).[\[11\]](#)[\[12\]](#)
- May cause respiratory irritation (H335).[\[11\]](#)[\[12\]](#)
- Harmful if swallowed (H302).[\[12\]](#)

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[13\]](#)[\[14\]](#)
- Handling: Avoid breathing dust.[\[2\]](#) Wash hands thoroughly after handling.[\[13\]](#)[\[14\]](#) Avoid contact with skin, eyes, and clothing.

Storage Recommendations:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[13\]](#)
- Conditions: Store under an inert atmosphere.[\[7\]](#) Recommended storage is often in a refrigerator (2-8°C) to ensure long-term stability.[\[4\]](#)[\[8\]](#)

Conclusion

(1R,3R)-3-Aminocyclohexanol hydrochloride is a high-value chemical entity whose utility is defined by its precise stereochemistry. Its physical stability as a hydrochloride salt, combined with the synthetic versatility offered by its trans-1,3-amino alcohol structure, makes it an indispensable tool for medicinal chemists. A thorough understanding of its properties, analytical characterization, and safe handling is fundamental to leveraging its full potential in the development of next-generation therapeutics.

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